

Endothall in the Lab: A Technical Support Center for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Endothall*
Cat. No.: *B15576011*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling **Endothall** in a laboratory setting. Below you will find troubleshooting guides and frequently asked questions to improve the stability and solubility of **Endothall** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Endothall** and what is its primary mechanism of action?

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a dicarboxylic acid derivative used as a selective contact herbicide.[1][2] In a research context, it is primarily known as a potent inhibitor of Protein Phosphatase 2A (PP2A), a key serine/threonine phosphatase involved in numerous cellular processes.[3][4] Its inhibitory action on PP2A disrupts various signaling pathways that control cell growth, division, and apoptosis.[4]

Q2: What are the basic chemical and physical properties of **Endothall**?

Endothall is a white, odorless crystalline solid.[5] It is a dicarboxylic acid, and its properties can be influenced by the pH of the solution. Key properties are summarized in the table below.

Q3: In which solvents is **Endothall** soluble?

Endothall has good solubility in water and several organic solvents.[5][6] However, its solubility in aqueous solutions can be pH-dependent. The dipotassium salt of **endothall** is readily

soluble in water.[7] For preparing stock solutions for in vitro studies, organic solvents like DMSO and ethanol are commonly used.[6]

Q4: How should I store **Endothall** powder and stock solutions?

Solid **Endothall** should be stored at -20°C for long-term stability.[6] Stock solutions prepared in organic solvents like DMSO should also be stored at -20°C, preferably in small aliquots to avoid repeated freeze-thaw cycles. Aqueous solutions of **Endothall** are not recommended for storage for more than one day.[6] Liquid formulations should be stored at or above 0°C to prevent crystallization.[8]

Q5: Is **Endothall** stable under normal laboratory conditions?

Endothall is stable to light and in weak acidic and alkaline media.[7] It is also stable at temperatures up to approximately 90°C, above which it slowly converts to its anhydride form.[7] Hydrolysis is not a significant degradation pathway under typical environmental pH conditions.
[2]

Quantitative Data Summary

The following tables provide a summary of **Endothall**'s key properties for easy reference.

Table 1: Physical and Chemical Properties of **Endothall**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₀ O ₅	[9]
Molecular Weight	186.16 g/mol	[9]
Melting Point	144 °C (decomposes)	[7]
pKa ₁	3.4	[10]
pKa ₂	6.7	[10]

Table 2: Solubility of **Endothall** at 20°C

Solvent	Solubility	Reference(s)
Water	100,000 mg/L	[10]
Acetone	7.0 g/100 g	[5]
Methanol	28 g/100 g	[5]
Benzene	0.01 g/100 g	[5]
Dioxane	76 g/kg	[5]
Isopropanol	17 g/kg	[5]
Diethyl ether	1 g/kg	[5]
DMSO	~15 mg/mL	[6]
Ethanol	~15 mg/mL	[6]
PBS (pH 7.2)	~0.2 mg/mL	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Endothall** Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Endothall** for use in cell culture and other in vitro assays.

Materials:

- **Endothall** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

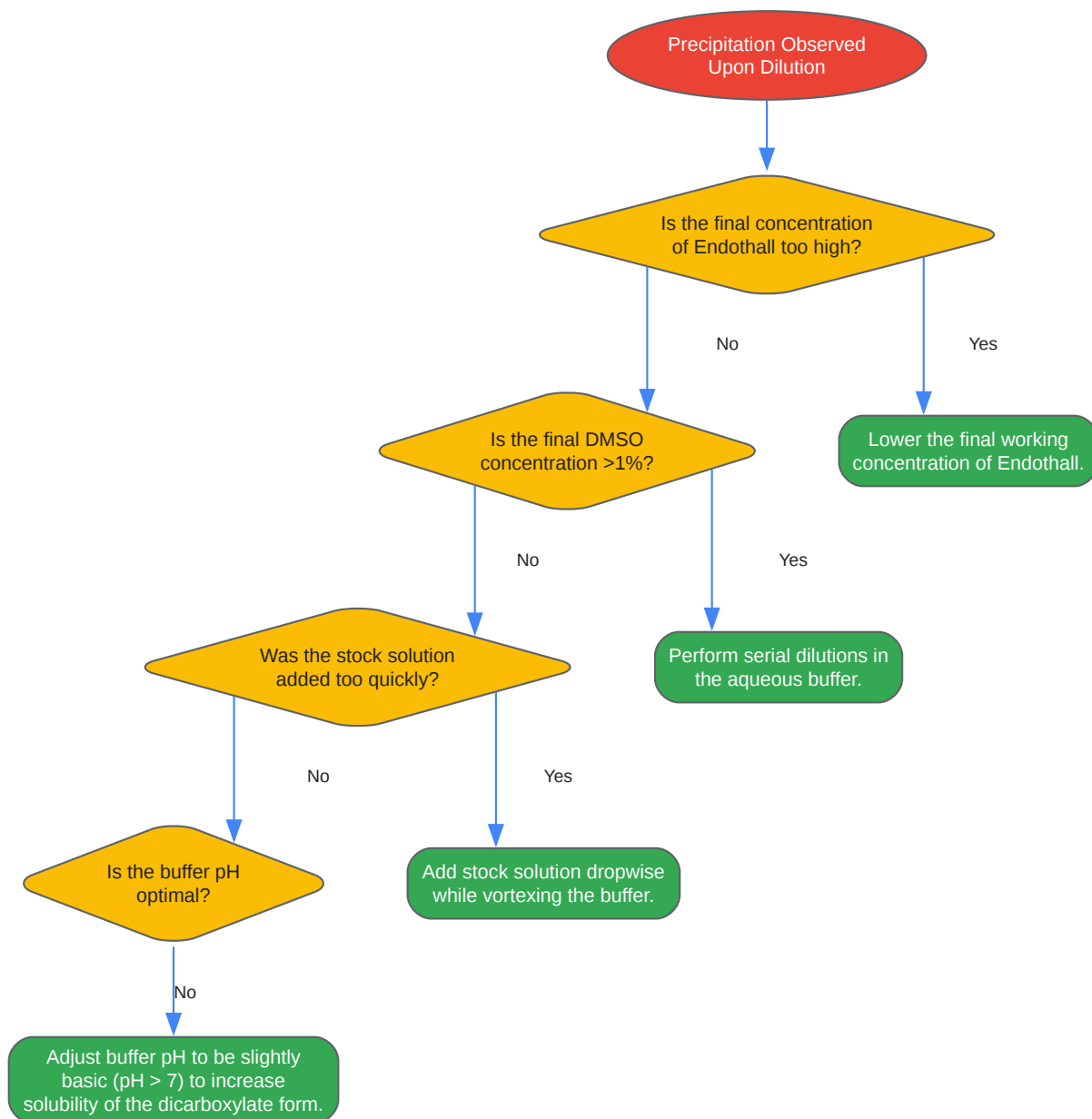
- **Pre-weighing Preparation:** In a chemical fume hood, allow the container of solid **Endothall** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing Endothall:** Carefully weigh out 1.86 mg of **Endothall** powder on an analytical balance and transfer it to a sterile tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube containing the **Endothall**.
- **Mixing:** Vortex the solution thoroughly until all the solid has dissolved. Gentle warming in a water bath (up to 37°C) can aid dissolution if needed.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C.

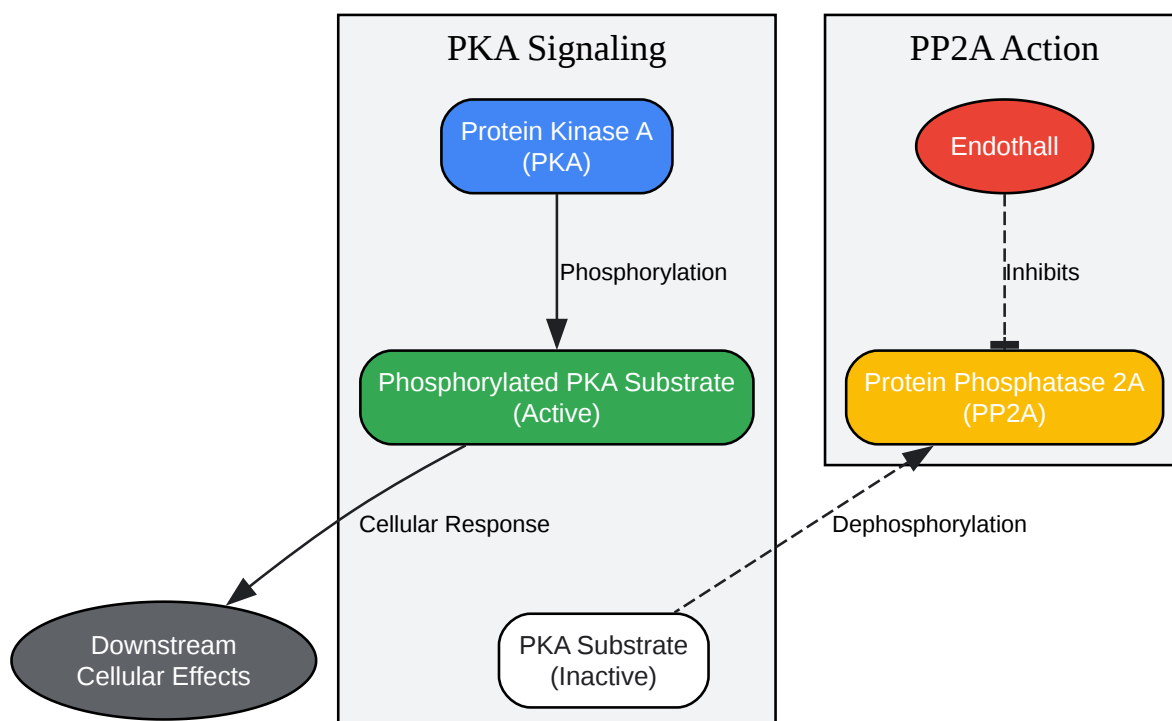
Troubleshooting Guides

Issue: **Endothall** precipitates out of solution when diluted into an aqueous buffer (e.g., PBS or cell culture media).

This is a common issue when diluting a stock solution prepared in an organic solvent into an aqueous medium.

Troubleshooting Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. noaa.gov [noaa.gov]
- 2. mass.gov [mass.gov]
- 3. researchgate.net [researchgate.net]
- 4. File:Schematic diagram of anchored PKA signaling.png - Wikimedia Commons [commons.wikimedia.org]
- 5. Endothall | C₈H₁₀O₅ | CID 168842 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. noaa.gov [noaa.gov]

- 8. chemicalbook.com [chemicalbook.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Endothall in the Lab: A Technical Support Center for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576011#improving-endothall-stability-and-solubility-in-lab-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com